

physical and chemical properties of cis-Aconitic acid

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Compound of Interest

Compound Name: *cis-Aconitic acid*

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An In-depth Technical Guide to the Physical and Chemical Properties of **cis-Aconitic Acid**

Introduction

cis-Aconitic acid, systematically named (Z)-prop-1-ene-1,2,3-tricarboxylic acid, is a tricarboxylic acid that plays a crucial role as an intermediate in the citric acid cycle (or Krebs cycle), a fundamental metabolic pathway in all aerobic organisms.[1][2][3] Its unique structure, featuring a carbon-carbon double bond with the carboxyl groups in a cis configuration, dictates its distinct physical, chemical, and biological properties compared to its trans-isomer.[4][5] This guide provides a comprehensive overview of the core physicochemical properties of **cis-aconitic acid**, detailed experimental protocols for their determination, and its biochemical significance, tailored for researchers, scientists, and professionals in drug development.

Physical Properties of cis-Aconitic Acid

cis-Aconitic acid is a white to off-white crystalline solid or powder.[6][7] It is known to be hygroscopic and light-sensitive, necessitating storage at low temperatures, typically -20°C, to maintain stability.[6][8]

Quantitative Physical Data

The key physical properties of **cis-aconitic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ O ₆	[2][4][9][10]
Molecular Weight	174.11 g/mol	[2][4][9][10]
Melting Point	122-125 °C	[7][9][11]
Boiling Point	542.6 ± 50.0 °C at 760 mmHg	[9][11]
Solubility	Highly soluble in water and alcohol; slightly soluble in ether.[4][6][12]	
400 mg/mL in water at 25 °C	[4][9]	
1 g in 2 mL of water at 25 °C	[4][8]	
Density	1.7 ± 0.1 g/cm ³	[11]
pKa Values	pKa ₁ : 2.78, pKa ₂ : 4.41, pKa ₃ : 6.21	[1]
LogP (Octanol/Water)	-0.140	[9][13]

Chemical Properties and Reactivity

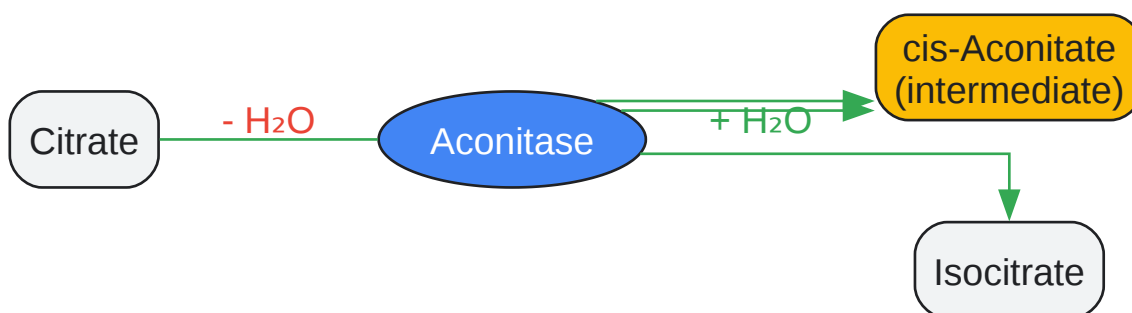
cis-Aconitic acid's chemical behavior is defined by its three carboxylic acid groups and the presence of a double bond.

- **Acidity:** As a tricarboxylic acid, it undergoes three successive deprotonations. The pKa values indicate it is a moderately strong organic acid.[1]
- **Isomerization:** In solution, **cis-aconitic acid** can isomerize to the more thermodynamically stable trans-aconitic acid.[6] Long-term storage may lead to the formation of the trans isomer.[6]
- **Dehydration:** Like other carboxylic acids, it can undergo dehydration reactions. For instance, it can be synthesized by the dehydration of citric acid using sulfuric acid.[1][6]

- **Stability:** The compound is stable under normal conditions but is sensitive to light and moisture.[6][7][8] When heated to decomposition, it can emit acid smoke.[14] It is incompatible with strong oxidizing agents.[7][15]

Biochemical Role: The Citric Acid Cycle

The conjugate base, cis-aconitate, is a key intermediate in the citric acid cycle. It is formed by the dehydration of citrate, a reaction catalyzed by the enzyme aconitase.[1][3] The same enzyme then catalyzes the hydration of cis-aconitate to form isocitrate.[1][2] This isomerization step is crucial for the subsequent oxidative decarboxylation reactions in the cycle.



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Caption: Role of cis-Aconitate in the Citric Acid Cycle.

Spectral Data

Spectroscopic data is essential for the identification and characterization of **cis-aconitic acid**.

Spectrum Type	Key Features and Observations	Source(s)
¹ H NMR	(600 MHz, H ₂ O, pH 7.0) Shifts [ppm]: 3.44, 3.43, 6.58	[9]
(D ₂ O, pH 7.4) Shifts [ppm]: 5.65, 3.09	[9][16]	
¹³ C NMR	(D ₂ O, pH 7.4) Shifts [ppm]: 181.74, 179.97, 177.54, 146.49, 126.23, 46.13	[9][16]
IR (Infrared)	Spectra available via KBr wafer and Attenuated Total Reflectance (ATR).	[17][18]
Mass Spec	Precursor m/z: 173.09 ([M-H] ⁻)	[9]

Experimental Protocols

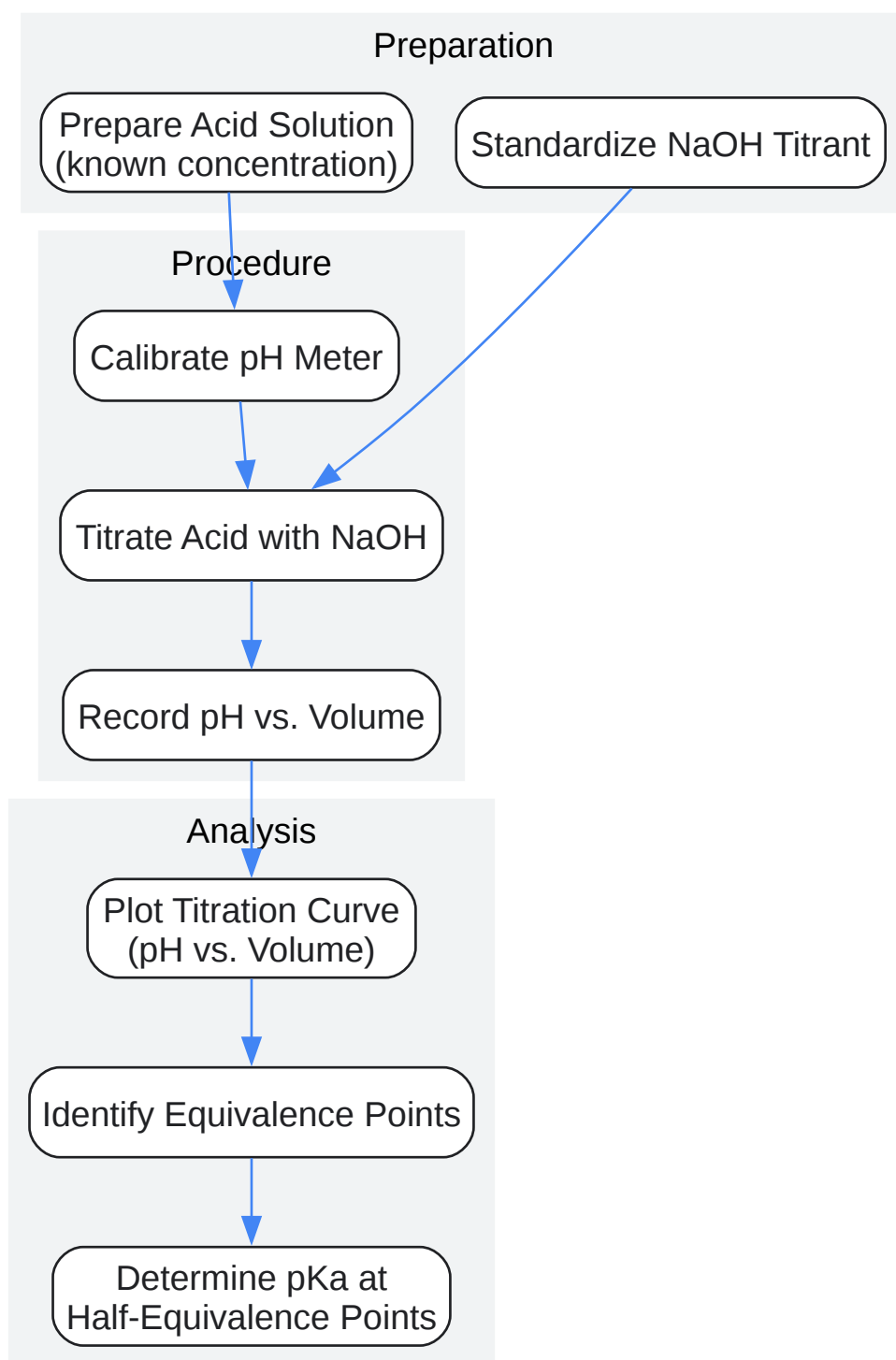
Determination of pKa by Potentiometric Titration

This method determines the acid dissociation constants (pKa) by monitoring pH changes during the neutralization of the acid with a strong base.

Methodology:

- Preparation of Analyte: Accurately weigh a sample of **cis-aconitic acid** and dissolve it in a known volume of deionized water to create a solution of known concentration (e.g., 0.1 M).
- Titrant Standardization: Prepare a standardized solution of a strong base, typically sodium hydroxide (NaOH), of a similar concentration.
- Titration Setup: Calibrate a pH meter using standard buffer solutions (pH 4.0, 7.0, and 10.0). Place the **cis-aconitic acid** solution in a beaker with a magnetic stirrer. Immerse the calibrated pH electrode and a temperature probe into the solution.

- Titration Process: Add the standardized NaOH solution in small, precise increments (e.g., 0.1-0.2 mL) using a burette. After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.
- Data Analysis: Plot the measured pH versus the volume of NaOH added. The resulting titration curve for a tricarboxylic acid will show three equivalence points. The pKa values are determined from the pH at the half-equivalence points. The Henderson-Hasselbalch equation ($\text{pH} = \text{pKa} + \log\left(\frac{[\text{A}^-]}{[\text{HA}]}\right)$) shows that when the acid is half-neutralized ($[\text{A}^-] = [\text{HA}]$), the pH is equal to the pKa.[\[19\]](#)



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Caption: Workflow for pKa Determination by Titration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to determine the structure of the molecule by observing the magnetic properties of atomic nuclei.

Methodology for ^1H and ^{13}C NMR:

- Sample Preparation: Dissolve a small, accurately weighed amount of **cis-aconitic acid** (e.g., 5-10 mg) in a suitable deuterated solvent (e.g., Deuterium Oxide, D_2O) in an NMR tube.[\[9\]](#)
- pH Adjustment: If required, adjust the pH of the sample to a specific value (e.g., 7.4) using minute quantities of NaOD or DCl to ensure consistency and comparability of spectra.[\[9\]](#)[\[16\]](#)
- Instrument Setup: Place the NMR tube in the spectrometer. The instrument is tuned to the specific nucleus being observed (^1H or ^{13}C). Standard parameters for acquisition (e.g., number of scans, pulse sequence) are set.
- Data Acquisition: Acquire the Free Induction Decay (FID) signal. For ^{13}C NMR, a larger number of scans is typically required due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Perform a Fourier transform on the FID to obtain the NMR spectrum. The spectrum is then phased, baseline-corrected, and referenced to an internal standard (e.g., DSS).[\[20\]](#)

Purification by Recrystallization

To obtain a high-purity sample for analysis, recrystallization is a standard procedure.

Methodology:

- Dissolve the crude **cis-aconitic acid** in a minimum amount of hot deionized water.[\[8\]](#)
- If any insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold solvent.

- Dry the purified crystals in a vacuum desiccator to remove residual solvent.[8]

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References

- 1. Aconitic acid - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. mdpi.com [mdpi.com]
- 4. Buy cis-Aconitic acid | 499-12-7 | >98% [smolecule.com]
- 5. Aconitic Acid Formula, Structure & Uses | Study.com [study.com]
- 6. chembk.com [chembk.com]
- 7. fishersci.com [fishersci.com]
- 8. CIS-ACONITIC ACID | 585-84-2 [chemicalbook.com]
- 9. cis-Aconitic acid | C₆H₆O₆ | CID 643757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. cis-Aconitic Acid - CAS - 585-84-2 | Axios Research [axios-research.com]
- 11. cis-Aconitic acid | CAS#:585-84-2 | Chemsrce [chemsrc.com]
- 12. cis-Aconitic acid, tech. 85% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 13. Human Metabolome Database: Showing metabocard for cis-Aconitic acid (HMDB0000072) [hmdb.ca]
- 14. Page loading... [guidechem.com]
- 15. CIS-ACONITIC ACID - Safety Data Sheet [chemicalbook.com]
- 16. bmse000705 Cis-aconitic Acid at BMRB [bmr.io]
- 17. spectrabase.com [spectrabase.com]
- 18. spectrabase.com [spectrabase.com]
- 19. web.williams.edu [web.williams.edu]

- 20. Human Metabolome Database: 1H NMR Spectrum (1D, 600 MHz, H2O, experimental) (HMDB0000072) [hmdb.ca]
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